

Essential Safety and Handling Guide for Cadmium Tungstate (Aldrich-401129)

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Compound of Interest

Compound Name: RU 35929

Cat. No.: B15553564

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This guide provides crucial safety protocols and logistical information for the handling and disposal of Cadmium Tungstate (CAS: 7790-85-4), referred to by the Aldrich catalog number 401129. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Cadmium Tungstate is a hazardous substance that is harmful if swallowed, inhaled, or in contact with skin. It causes serious eye and skin irritation and may cause respiratory irritation. It is also very toxic to aquatic life with long-lasting effects. Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure risk.

Table 1: Required Personal Protective Equipment (PPE) for Handling Cadmium Tungstate

Body Part	PPE Recommendation	Specification
Eyes/Face	Safety glasses with side-shields, Face shield	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin	Chemical-resistant gloves, Protective clothing	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory	Respirator	Where risk assessment shows air-purifying respirators are appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate

government standards such as NIOSH (US) or CEN (EU).

Body	Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
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Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are critical when working with Cadmium Tungstate. The following tables outline the necessary precautions and immediate actions to be taken in case of exposure.

Table 2: Safe Handling Procedures

Procedure	Description
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Hygiene	Avoid contact with skin, eyes and clothing. Wash hands before breaks and immediately after handling the product.

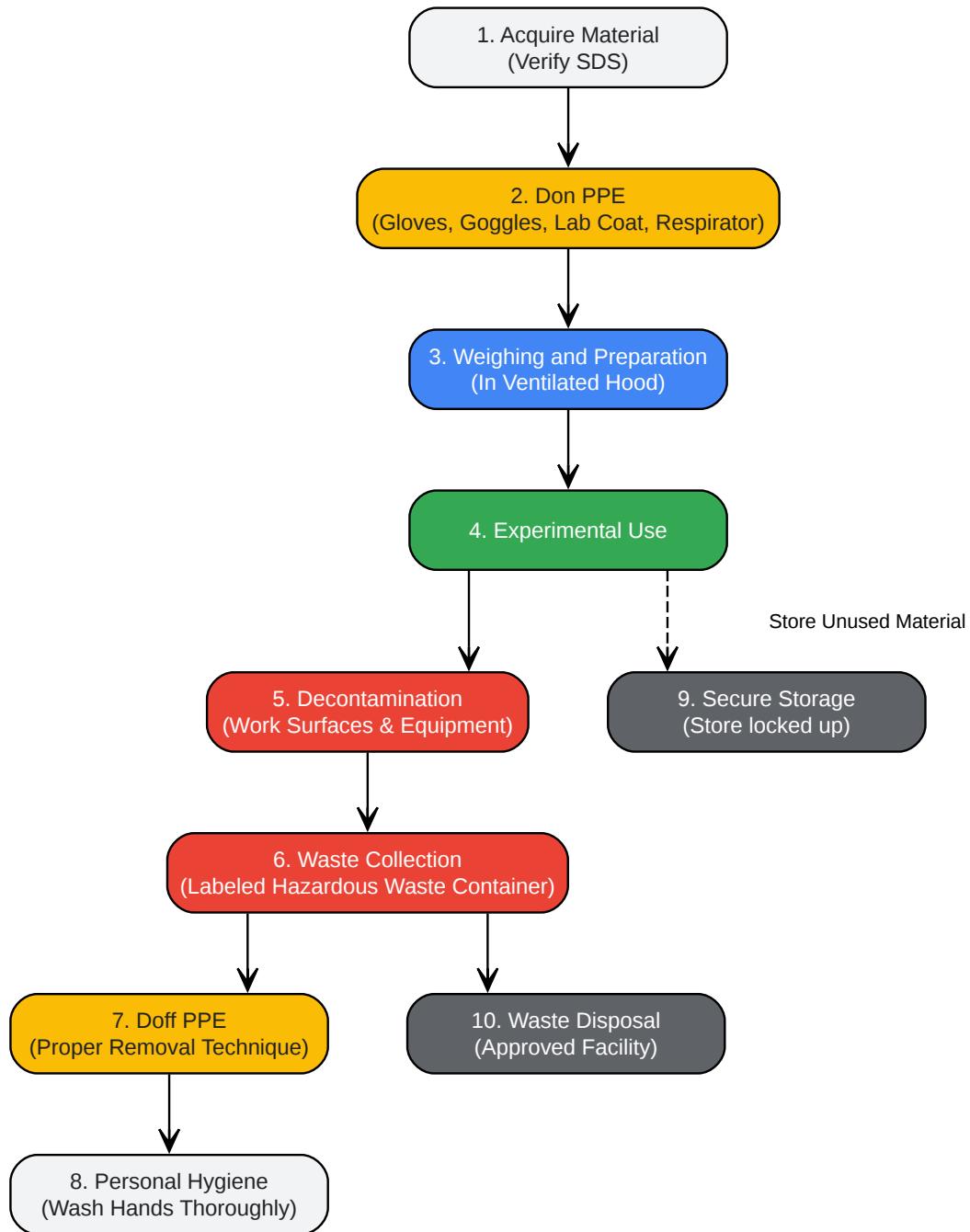
Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the standard operating procedure for the safe handling of Cadmium Tungstate from acquisition to disposal, ensuring minimal exposure and environmental contamination.

Workflow for Safe Handling and Disposal of Cadmium Tungstate

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